

# Environmental Impact of Isononyl Acrylate: A Technical Guide

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## Compound of Interest

Compound Name: Isononyl acrylate

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## Abstract

**Isononyl acrylate** (INA), a branched C9-ester of acrylic acid, is a key monomer in the production of polymers for adhesives, sealants, and coatings. Its low glass transition temperature imparts desirable flexibility and adhesion properties to these formulations. As with many industrial chemicals, understanding the environmental fate and ecotoxicological profile of **isononyl acrylate** is crucial for responsible production and use. This technical guide provides a comprehensive overview of the current scientific understanding of the environmental impact of **isononyl acrylate**, with a focus on its ecotoxicity, biodegradability, and environmental fate. Due to the limited availability of data for **isononyl acrylate** specifically, information from structurally similar acrylate esters, such as isobornyl acrylate and n-butyl acrylate, is included to provide a broader context for risk assessment. This guide also details standardized experimental protocols for key environmental endpoints and presents visual representations of relevant pathways and workflows.

## Physicochemical Properties and Environmental Fate

The environmental distribution and persistence of **isononyl acrylate** are governed by its physicochemical properties. While specific experimental data for **isononyl acrylate** is limited, its structure as a higher alkyl acrylate suggests low water solubility and a potential for adsorption to organic matter in soil and sediment.

Table 1: Physicochemical Properties of **Isononyl Acrylate** and Related Acrylates

Property	Isononyl Acrylate	Isobornyl Acrylate	n-Butyl Acrylate
Molecular Formula	C <sub>12</sub> H <sub>22</sub> O <sub>2</sub>	C <sub>13</sub> H <sub>20</sub> O <sub>2</sub>	C <sub>7</sub> H <sub>12</sub> O <sub>2</sub>
Molecular Weight	198.30 g/mol	208.29 g/mol	128.17 g/mol
Log Kow (Octanol-Water Partition Coefficient)	~4.5 (estimated)	4.52	2.38
Water Solubility	Low (estimated)	Low	2 g/L at 25°C
Vapor Pressure	Low (estimated)	0.002 hPa at 20°C	7.27 hPa at 25°C

Note: Data for **isononyl acrylate** is largely estimated based on its structure and data from similar compounds.

The environmental fate of acrylate esters is generally characterized by rapid degradation through biological and abiotic processes.<sup>[1]</sup> They are not expected to persist in the environment or bioaccumulate significantly in the food chain.<sup>[1]</sup>

## Abiotic Degradation

**Hydrolysis:** Acrylate esters can undergo hydrolysis, breaking down into the corresponding alcohol (isononyl alcohol) and acrylic acid. The rate of hydrolysis is dependent on pH and temperature.

**Photodegradation:** In the atmosphere, **isononyl acrylate** is expected to be degraded by reacting with photochemically produced hydroxyl radicals.<sup>[2]</sup>

## Biotic Degradation

**Biodegradability:** Acrylate esters are generally considered to be readily biodegradable.<sup>[2]</sup> This means they are likely to be broken down by microorganisms in sewage treatment plants, soil, and water.

## Distribution and Transport

Adsorption: With a relatively high estimated log Kow, **isononyl acrylate** is expected to adsorb to soil organic carbon and sediment, which would reduce its mobility in the environment.[3] The soil adsorption coefficient (Koc) is a key parameter for assessing this potential.[3]

Bioaccumulation: The potential for a chemical to accumulate in living organisms is often estimated using the bioconcentration factor (BCF).[4] For organic substances with a log Kow value below 4.5, the affinity for lipids is generally considered insufficient to lead to significant bioaccumulation.[4]

## Ecotoxicity

The ecotoxicity of a substance is its potential to cause harm to aquatic and terrestrial organisms. For **isononyl acrylate**, the primary concern is its potential toxicity to aquatic life.

Table 2: Aquatic Ecotoxicity of **Isononyl Acrylate** Analogues

Organism	Endpoint	Test Duration	Value (mg/L)	Substance	Reference
Fish					
Danio rerio (Zebrafish)	LC50	96 h	0.704	Isobornyl Acrylate	[5]
Cyprinodon variegatus	LC50	96 h	2.1	n-Butyl Acrylate	[6]
Invertebrates					
Daphnia magna	EC50	48 h	>0.14	P-17-0382 (amide)	[7]
Daphnia magna	EC50	48 h	8.2	n-Butyl Acrylate	[6]
Algae					
Pseudokirchneriella subcapitata	EC50	72 h	1.98	Isobornyl Acrylate	[5]
Selenastrum capricornutum	EC50	96 h	2.6	n-Butyl Acrylate	[6]

LC50: The concentration of a substance that is lethal to 50% of the test organisms. EC50: The concentration of a substance that causes a specified effect in 50% of the test organisms (e.g., immobilization for Daphnia, growth inhibition for algae).

Based on the available data for its analogues, **isononyl acrylate** is expected to be toxic to aquatic organisms.

## Experimental Protocols

The following are detailed methodologies for key ecotoxicity and biodegradability tests, based on internationally recognized guidelines from the Organisation for Economic Co-operation and Development (OECD).

## Aquatic Toxicity Testing

- Objective: To determine the median lethal concentration (LC50) of a substance to fish over a 96-hour exposure period.[\[6\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
- Test Organism: A suitable fish species, such as Zebrafish (*Danio rerio*) or Fathead Minnow (*Pimephales promelas*).[\[6\]](#)[\[10\]](#)
- Procedure:
  - A range of at least five concentrations of the test substance are prepared in a geometric series.[\[8\]](#)[\[11\]](#)
  - Groups of fish (at least seven per concentration) are exposed to the test solutions and a control (without the test substance) in a flow-through or semi-static system.[\[8\]](#)[\[11\]](#)
  - Mortality and any sublethal effects are observed and recorded at 24, 48, 72, and 96 hours.[\[6\]](#)[\[8\]](#)
  - Water quality parameters (pH, dissolved oxygen, temperature) are monitored throughout the test.
  - The 96-hour LC50 is calculated using appropriate statistical methods.[\[11\]](#)
- Objective: To determine the median effective concentration (EC50) for immobilization of *Daphnia magna* over a 48-hour exposure period.[\[5\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)
- Test Organism: Young daphnids (*Daphnia magna*), less than 24 hours old.[\[5\]](#)[\[15\]](#)
- Procedure:
  - At least five concentrations of the test substance are prepared in a geometric series.[\[12\]](#)
  - Groups of daphnids (e.g., four replicates of five daphnids per concentration) are exposed to the test solutions and a control.[\[13\]](#)
  - The number of immobilized daphnids (those unable to swim after gentle agitation) is recorded at 24 and 48 hours.[\[5\]](#)[\[12\]](#)

- The 48-hour EC50 is calculated based on the percentage of immobilized organisms at each concentration.[\[14\]](#)[\[15\]](#)
- Objective: To determine the effect of a substance on the growth of a freshwater algal species.[\[1\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)
- Test Organism: An exponentially growing culture of a green alga, such as *Pseudokirchneriella subcapitata*.[\[1\]](#)[\[18\]](#)
- Procedure:
  - A series of at least five concentrations of the test substance are prepared in a nutrient-rich growth medium.[\[1\]](#)[\[19\]](#)
  - The algal cultures are exposed to the test solutions and a control for 72 hours under continuous illumination and controlled temperature.[\[1\]](#)[\[16\]](#)
  - Algal growth is measured at least daily by determining cell density or another biomass surrogate.[\[16\]](#)[\[18\]](#)
  - The EC50 for growth rate inhibition and yield are calculated by comparing the growth in the test cultures to the controls.[\[18\]](#)[\[19\]](#)

## Biodegradability Testing

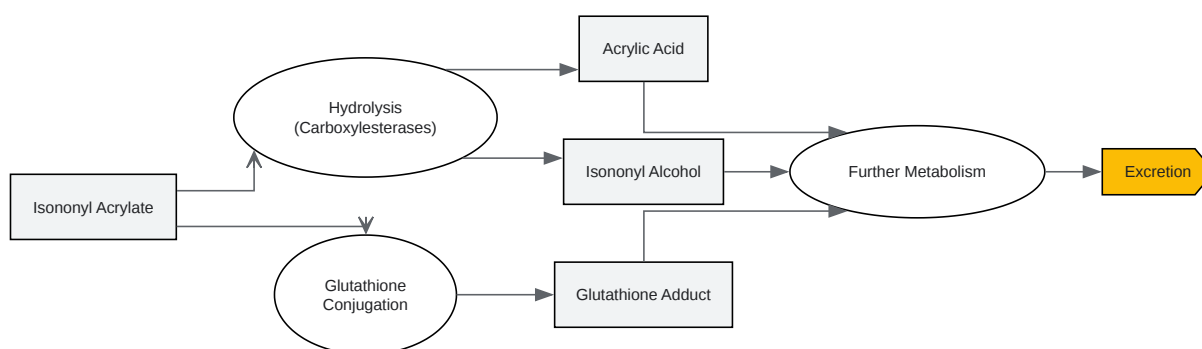
- Objective: To assess the ready biodegradability of a substance by measuring the oxygen consumed by microorganisms.[\[2\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)[\[27\]](#)
- Inoculum: Activated sludge from a domestic wastewater treatment plant.[\[21\]](#)[\[22\]](#)
- Procedure:
  - A known amount of the test substance is added to a mineral medium inoculated with microorganisms in a closed respirometer.[\[20\]](#)[\[22\]](#)
  - The consumption of oxygen is measured over a 28-day period at a constant temperature.[\[21\]](#)

- The amount of oxygen consumed is compared to the theoretical oxygen demand (ThOD) of the substance to calculate the percentage of biodegradation.[20]
- A substance is considered readily biodegradable if it reaches at least 60% of its ThOD within a 10-day window during the 28-day test.[26]

## Signaling Pathways and Metabolic Fate

The toxicity of acrylates is often linked to their reactivity as Michael acceptors, allowing them to react with nucleophilic groups in biological molecules such as proteins and glutathione.

### Metabolic Pathway of Acrylate Esters



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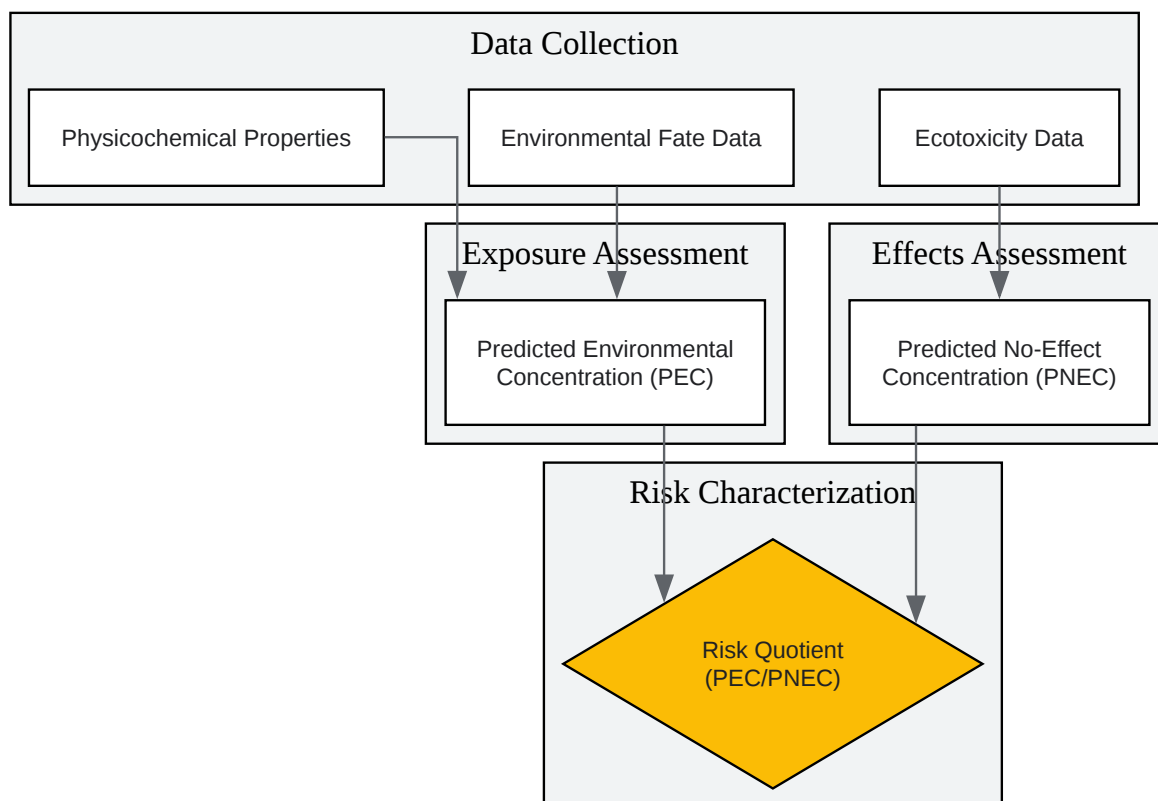
Caption: Generalized metabolic pathway of **isononyl acrylate**.

In vertebrates, acrylate esters can be metabolized through two primary pathways.[28][29][30][31] The first is hydrolysis by carboxylesterases, primarily in the liver, to form acrylic acid and the corresponding alcohol.[31] The second pathway involves conjugation with glutathione (GSH), a key cellular antioxidant, which can detoxify the reactive acrylate moiety.[29][31] The resulting acrylic acid can then enter into normal cellular metabolism.

## Experimental and Analytical Workflows

A systematic approach is essential for evaluating the environmental impact of a chemical.

## Environmental Risk Assessment Workflow



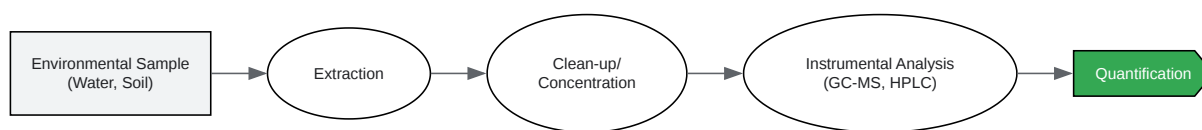
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Caption: Workflow for environmental risk assessment.

The environmental risk assessment of a chemical involves comparing the predicted environmental concentration (PEC) with the predicted no-effect concentration (PNEC).[32] The PEC is estimated based on the substance's use patterns and environmental fate properties, while the PNEC is derived from ecotoxicity data by applying assessment factors.[32]

## Analytical Workflow for Environmental Samples





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Caption: General analytical workflow for **isononyl acrylate**.

The determination of **isononyl acrylate** in environmental matrices like water and soil typically involves sample extraction, followed by clean-up and concentration steps.<sup>[33][34]</sup> Instrumental analysis is commonly performed using gas chromatography-mass spectrometry (GC-MS) or high-performance liquid chromatography (HPLC).<sup>[33][34][35]</sup>

## Conclusion

**Isononyl acrylate**, like other acrylate esters, is expected to be toxic to aquatic organisms. However, it is also predicted to be readily biodegradable and have a low potential for bioaccumulation. The environmental risk of **isononyl acrylate** will depend on the balance between its toxicity and the extent of environmental exposure. The use of standardized testing protocols, such as the OECD guidelines detailed in this guide, is essential for generating reliable data for a thorough risk assessment. Further research specifically on **isononyl acrylate** would be beneficial to reduce the reliance on data from structural analogues and to refine our understanding of its environmental impact.

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